

"2-Chloro-3-(difluoromethoxy)pyridine" material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-3-(difluoromethoxy)pyridine

Cat. No.: B1456117

[Get Quote](#)

An In-Depth Technical Guide to **2-Chloro-3-(difluoromethoxy)pyridine**: Properties, Applications, and Safety

Chemical Identity and Physicochemical Properties

2-Chloro-3-(difluoromethoxy)pyridine is a substituted pyridine derivative, a class of heterocyclic compounds of significant interest in medicinal chemistry and materials science.^[1] Its structure is characterized by a pyridine ring substituted with a chlorine atom at the 2-position and a difluoromethoxy group at the 3-position. This specific arrangement of functional groups imparts a unique reactivity profile, making it a valuable synthetic intermediate.^{[2][3]}

The introduction of fluorine-containing moieties, such as the difluoromethoxy group, is a well-established strategy in drug design to modulate key molecular properties.^[4] This group can alter lipophilicity, metabolic stability, and binding affinity to biological targets, making derivatives of this compound highly sought after in pharmaceutical research.^{[1][2][4]}

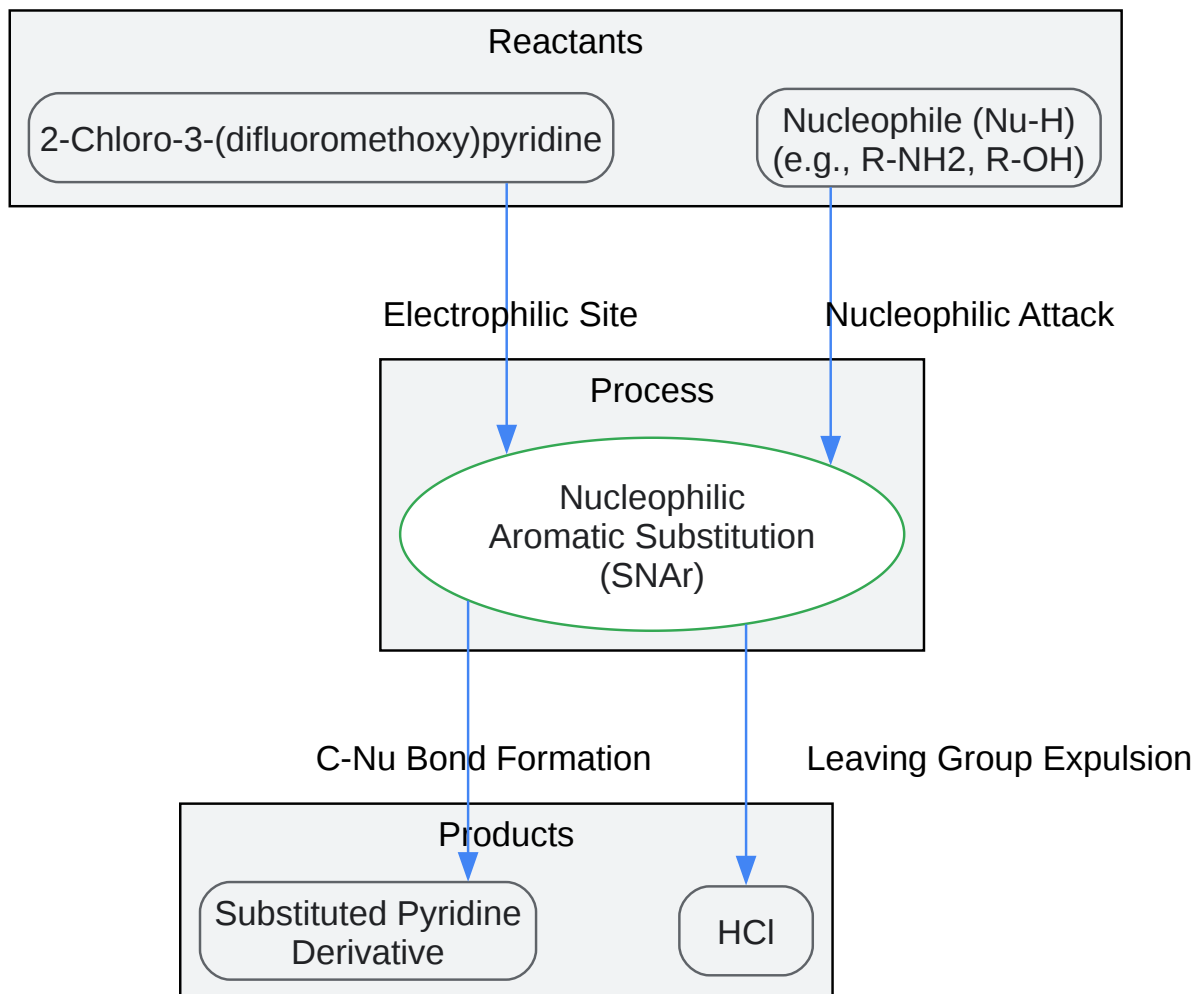
Table 1: Physicochemical and Identification Data

Property	Value	Source
IUPAC Name	2-chloro-3-(difluoromethoxy)pyridine	N/A
CAS Number	1206977-80-1	[5]
Molecular Formula	C ₆ H ₄ ClF ₂ NO	[6]
Molecular Weight	179.55 g/mol	[7]
SMILES	<chem>C1=CC(=C(N=C1)Cl)OC(F)F</chem>	[6]
InChIKey	HPJAGIYYNJKTOR-UHFFFAOYSA-N	[6]
Purity	Typically ≥97-99%	[5][8]
Appearance	Data not available	N/A
XlogP (Predicted)	2.2	[6]
Storage Temperature	4-8°C	[8]

Strategic Importance in Synthetic Chemistry

The utility of **2-Chloro-3-(difluoromethoxy)pyridine** stems from the reactivity of its pyridine core, enhanced and directed by its substituents. The electron-withdrawing nature of the pyridine nitrogen, the chlorine atom, and the difluoromethoxy group makes the ring susceptible to nucleophilic aromatic substitution (S_NAr). The chlorine atom at the 2-position is a competent leaving group, providing a reactive handle for introducing a wide variety of nucleophiles (e.g., amines, alcohols, thiols) to build more complex molecular architectures.[2]

This reactivity is fundamental to its application as a building block in discovery chemistry. By using this intermediate, medicinal chemists can efficiently generate libraries of novel compounds for biological screening. The difluoromethoxy group is particularly valued as a bioisostere for other functional groups, offering a way to fine-tune a drug candidate's pharmacokinetic and pharmacodynamic profile.[2][4]



[Click to download full resolution via product page](#)

Caption: Representative workflow for SNAr using the title compound.

Hazard Identification and GHS Classification

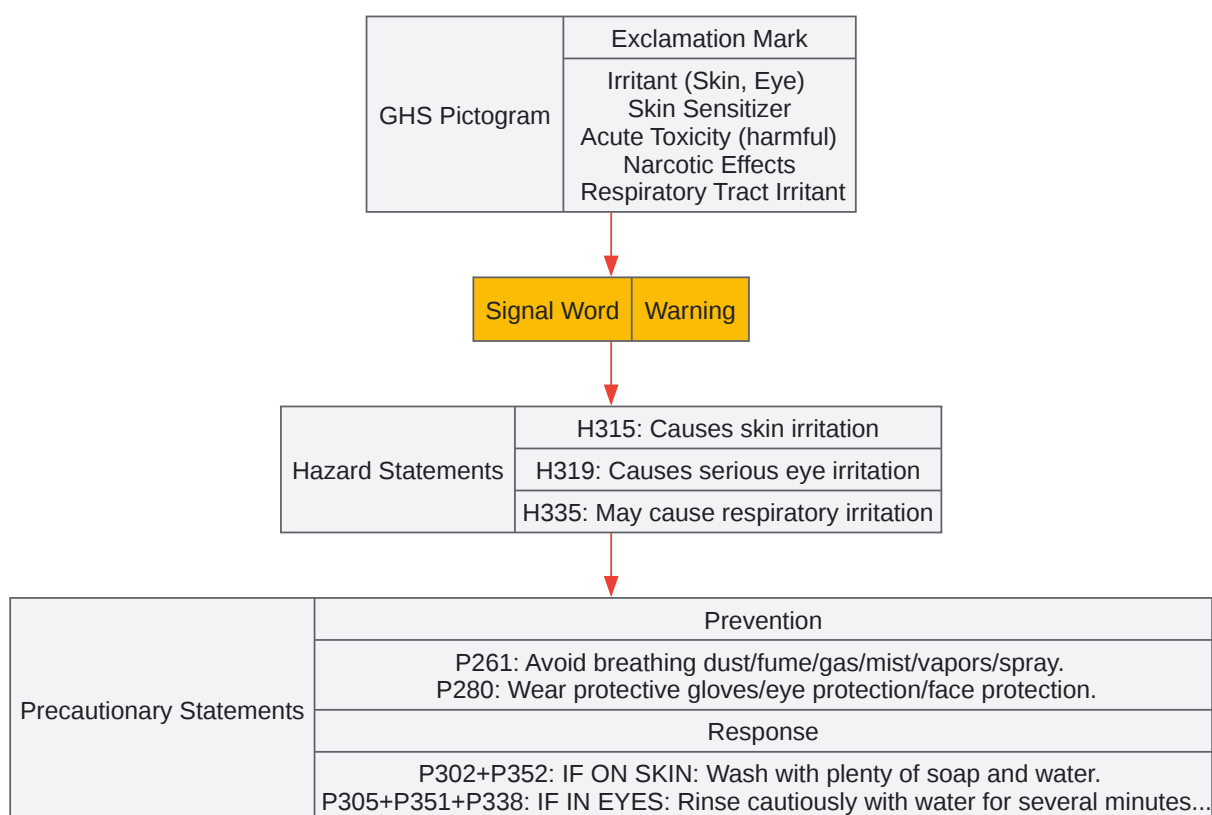
Based on available supplier safety data, **2-Chloro-3-(difluoromethoxy)pyridine** is classified as a hazardous substance.[8] The primary hazards are associated with its irritant properties. Proper understanding and communication of these hazards are the first steps in ensuring laboratory safety.

GHS Hazard Statements:

- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

Signal Word: Warning[8]

The following diagram illustrates the logical flow from hazard identification to the necessary precautionary actions that laboratory personnel must take.



[Click to download full resolution via product page](#)

Caption: GHS hazard communication workflow for the title compound.

Toxicological Profile

A comprehensive toxicological profile for **2-Chloro-3-(difluoromethoxy)pyridine** is not publicly available. Therefore, a conservative approach to risk assessment is warranted, drawing analogies from related halogenated and substituted pyridines.[9]

- **Acute Toxicity:** While specific LD50 values are unknown, related compounds are classified as harmful if swallowed or inhaled.[10] Direct exposure should be minimized.
- **Skin Corrosion/Irritation:** The compound is known to cause skin irritation. Prolonged contact may lead to inflammation and redness. Related pyridine compounds can be corrosive.
- **Serious Eye Damage/Irritation:** Causes serious eye irritation.[8] Direct contact with eyes can cause significant pain, redness, and potential damage if not addressed immediately.
- **Respiratory Irritation:** Vapors or dusts may cause irritation to the respiratory tract, leading to coughing and shortness of breath.[8]
- **Chronic Exposure:** Data on carcinogenicity, mutagenicity, or reproductive toxicity is not available.[11] In the absence of data, exposure should be kept as low as reasonably achievable.

Safe Handling, Storage, and Engineering Controls

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for handling this compound.

Engineering Controls:

- **Chemical Fume Hood:** All handling of solid or solutions of this compound must be conducted in a properly functioning and certified laboratory chemical fume hood to prevent inhalation of vapors or dusts.[12][13]

- **Emergency Equipment:** An emergency eyewash station and safety shower must be readily accessible and within a 10-second travel distance from the work area.[\[12\]](#)[\[13\]](#)

Administrative Controls:

- **Designated Area:** Establish a designated area within the laboratory for handling this chemical.
- **Training:** All personnel must be trained on the specific hazards and safe handling procedures for this compound before commencing work.

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield when there is a risk of splashing.[\[10\]](#)[\[13\]](#)
- **Hand Protection:** Wear chemically resistant gloves (e.g., butyl rubber or nitrile, check manufacturer's compatibility data) at all times.[\[12\]](#) Discard and replace gloves immediately if they become contaminated.
- **Skin and Body Protection:** A fully buttoned lab coat must be worn.[\[12\]](#) For larger quantities, consider additional protective clothing.

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[12\]](#)[\[14\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[12\]](#)[\[13\]](#)
- Store away from sources of heat, sparks, and open flames.[\[12\]](#)

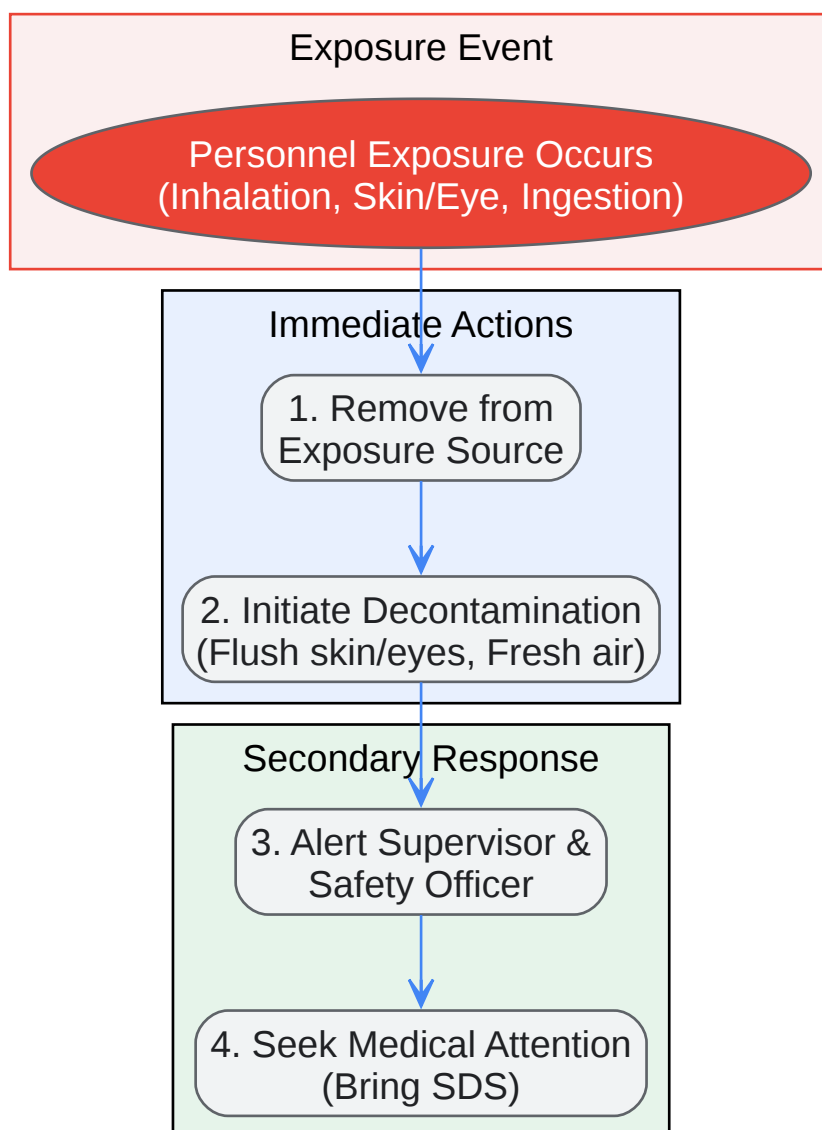
First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

- **Inhalation:** If inhaled, immediately remove the person to fresh air and keep them at rest in a position comfortable for breathing.[\[10\]](#)[\[14\]](#) If the person feels unwell or breathing is difficult,

seek immediate medical attention.[13]

- Skin Contact: Take off contaminated clothing immediately.[14] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[10] If skin irritation occurs, get medical advice.[14]
- Eye Contact: Immediately rinse cautiously with water for several minutes.[14] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[10] If eye irritation persists, seek immediate medical attention.[14]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[15] Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 2-Chloro-6-(difluoromethoxy)-3-nitropyridine | Benchchem [benchchem.com]
- 3. Improved synthesis of 2,3-disubstituted pyridines by metallation of 2-chloropyridine: a convenient route to fused polyheterocycles - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 4. mdpi.com [mdpi.com]
- 5. 2-Chloro-3-(difluoromethoxy)pyridine | China | Manufacturer | ZHENGZHOU JIUYI TIME NEW MATERIALS CO.,LTD [m.chemicalbook.com]
- 6. PubChemLite - 2-chloro-3-(difluoromethoxy)pyridine (C₆H₄ClF₂NO) [pubchemlite.lcsb.uni.lu]
- 7. chemicalbook.com [chemicalbook.com]
- 8. aobchem.com [aobchem.com]
- 9. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. 2-Chloro-3-(trifluoromethyl)pyridine - Safety Data Sheet [chemicalbook.com]
- 12. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 13. fishersci.com [fishersci.com]
- 14. aksci.com [aksci.com]
- 15. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. ["2-Chloro-3-(difluoromethoxy)pyridine" material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1456117#2-chloro-3-difluoromethoxy-pyridine-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com